

Application Notes and Protocols for Ce-UiO-66 in Organic Synthesis

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Compound of Interest

Compound Name: CE-Uio-66

Cat. No.: B15880174

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These application notes provide detailed protocols for the use of Cerium-based UiO-66 (**Ce-UiO-66**) as a heterogeneous catalyst in key organic synthesis reactions. The high thermal and chemical stability, coupled with the redox properties of cerium, make **Ce-UiO-66** a versatile and recyclable catalyst for various transformations, offering a valuable tool in the synthesis of fine chemicals and pharmaceutical intermediates.

Catalyst Preparation: Synthesis of Ce-UiO-66

A common method for synthesizing **Ce-UiO-66** is through a solvothermal approach. This protocol is adapted from established literature procedures.[\[1\]](#)

Materials:

- Cerium(IV) ammonium nitrate ((NH₄)₂Ce(NO₃)₆)
- 1,4-Benzenedicarboxylic acid (H₂BDC or terephthalic acid)
- N,N-Dimethylformamide (DMF)

- Deionized water
- Acetone
- Pyrex glass reaction tubes or Teflon-lined autoclave

Protocol:

- **Precursor Solution Preparation:** In a typical synthesis, dissolve cerium(IV) ammonium nitrate and 1,4-benzenedicarboxylic acid in a mixture of DMF and deionized water. The molar ratio of the metal precursor to the organic linker is crucial and should be optimized for desired properties.
- **Solvothermal Synthesis:** Transfer the precursor solution into a Pyrex glass reaction tube or a Teflon-lined autoclave. Seal the vessel and heat it in an oven at a specific temperature (e.g., 100-120 °C) for a designated period (e.g., 24 hours).^[2]
- **Isolation and Washing:** After the reaction, cool the vessel to room temperature. The resulting crystalline powder is the **Ce-UiO-66** material. Isolate the solid product by centrifugation or filtration. Wash the product thoroughly with DMF and then with a volatile solvent like acetone to remove any unreacted starting materials and residual DMF.
- **Activation:** Before use in a catalytic reaction, the synthesized **Ce-UiO-66** needs to be activated to remove the solvent molecules from its pores. This is typically achieved by heating the material under vacuum at an elevated temperature (e.g., 180-220 °C) for several hours.

A solvent-free synthesis method has also been reported, which involves mechanically grinding cerium(IV) ammonium nitrate and terephthalic acid followed by heating in an autoclave.^[2]

Application in Aerobic Oxidation of Alcohols

Ce-UiO-66, often in conjunction with a co-catalyst like TEMPO (2,2,6,6-tetramethylpiperidine-1-oxyl), is an effective catalyst for the aerobic oxidation of alcohols to their corresponding aldehydes or ketones. This reaction is of great importance in the synthesis of fragrances, flavorings, and pharmaceutical precursors.

Experimental Protocol: Aerobic Oxidation of Benzyl Alcohol

This protocol outlines the general procedure for the aerobic oxidation of benzyl alcohol to benzaldehyde using a **Ce-UiO-66**/TEMPO catalytic system.

Materials:

- **Ce-UiO-66** (activated)
- TEMPO
- Benzyl alcohol
- Toluene (or another suitable solvent)
- Oxygen (O₂) or air
- Round-bottom flask equipped with a reflux condenser
- Magnetic stirrer and heating mantle
- Gas chromatograph (GC) for reaction monitoring

Protocol:

- **Reaction Setup:** In a round-bottom flask, add the activated **Ce-UiO-66** catalyst and TEMPO.
- **Addition of Reactants:** Add the solvent (e.g., toluene) and benzyl alcohol to the flask.
- **Reaction Conditions:** Stir the reaction mixture at a specific temperature (e.g., 100 °C) under a constant flow of oxygen or in the presence of air.
- **Reaction Monitoring:** Monitor the progress of the reaction by taking aliquots at regular intervals and analyzing them by gas chromatography (GC) to determine the conversion of benzyl alcohol and the selectivity for benzaldehyde.

- **Work-up and Product Isolation:** Upon completion of the reaction, cool the mixture to room temperature. Separate the solid catalyst by centrifugation or filtration. The catalyst can be washed, dried, and reused for subsequent reactions. The liquid phase containing the product can be purified by standard techniques such as distillation or column chromatography.

Quantitative Data for Aerobic Oxidation of Benzyl Alcohol

Catalyst System	Activation Temp. (°C)	Substrate	Solvent	Temp. (°C)	Time (h)	Conversion (%)	Selectivity (%)	Reference
Ce-UiO-66	180	Benzyl alcohol	Toluene	100	24	8	>99 (to benzaldehyde)	
Ce-UiO-66/TEMPO	180	Benzyl alcohol	Toluene	100	24	29	>99 (to benzaldehyde)	
Ce-UiO-66/TEMPO	220	Benzyl alcohol	Toluene	100	24	88	>99 (to benzaldehyde)	

Application in Knoevenagel Condensation

Ce-UiO-66 and its functionalized derivatives have demonstrated catalytic activity in Knoevenagel condensation reactions.[3] This carbon-carbon bond-forming reaction is fundamental in the synthesis of a wide range of compounds, including pharmaceuticals and polymers.

Experimental Protocol: Knoevenagel Condensation of Benzaldehyde and Malononitrile

This protocol provides a general method for the Knoevenagel condensation of benzaldehyde with malononitrile catalyzed by **Ce-UiO-66**.^{[3][4]}

Materials:

- **Ce-UiO-66** (activated)
- Benzaldehyde
- Malononitrile
- Ethanol (or another suitable solvent)
- Round-bottom flask
- Magnetic stirrer
- Thin-layer chromatography (TLC) plate for reaction monitoring

Protocol:

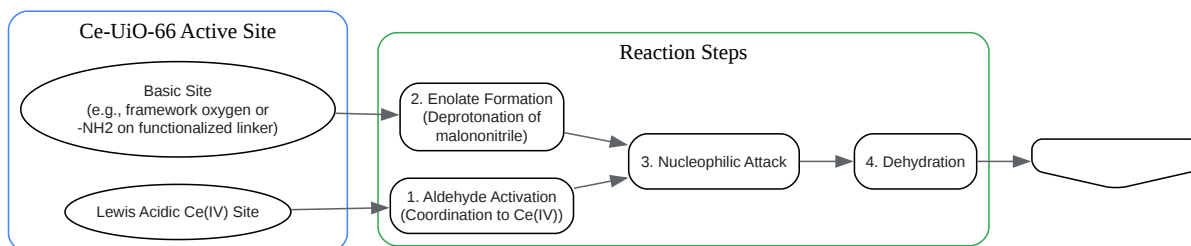
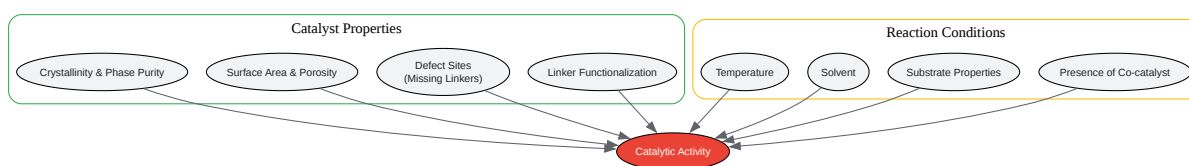
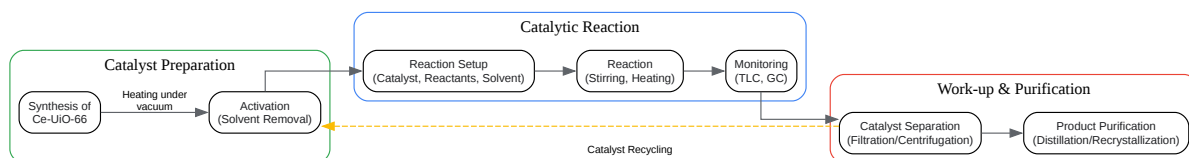
- **Reaction Setup:** In a round-bottom flask, suspend the activated **Ce-UiO-66** catalyst in the chosen solvent (e.g., ethanol).
- **Addition of Reactants:** Add benzaldehyde and malononitrile to the suspension.
- **Reaction Conditions:** Stir the reaction mixture at room temperature or a slightly elevated temperature (e.g., 40 °C).
- **Reaction Monitoring:** Monitor the reaction progress using thin-layer chromatography (TLC).
- **Work-up and Product Isolation:** Once the reaction is complete, separate the catalyst by filtration. The catalyst can be washed, dried, and reused. The filtrate can be concentrated under reduced pressure, and the resulting solid product can be purified by recrystallization.

Quantitative Data for Knoevenagel Condensation

Catalyst	Substrate 1	Substrate 2	Solvent	Temp. (°C)	Time	Yield (%)	Reference
Ce-UiO-66	Benzaldehyde	Malononitrile	Water	Room Temp.	20 min	>90	[3]
Cds/Ce-UiO-66/Ag ₃ P O ₄	Benzaldehyde	Malononitrile	Water	Room Temp.	20 min	>90	[4]
UiO-66-NH ₂	Benzaldehyde	Malononitrile	Ethanol	40	-	98 (conversion)	[5]
UiO-66-NH ₂	Benzaldehyde	Ethyl cyanoacetate	Ethanol	80	-	94 (conversion)	[5]

Visualizations

Experimental Workflow for Ce-UiO-66 Catalyzed Reactions



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